

# A Technical Guide to Ethyl 3-methylpyridazine-4-carboxylate for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 3-methylpyridazine-4-carboxylate

Cat. No.: B1282719

[Get Quote](#)

This in-depth guide is intended for researchers, scientists, and professionals in drug development interested in **Ethyl 3-methylpyridazine-4-carboxylate**. It provides a comprehensive overview of commercially available sources, key chemical properties, and visual representations of relevant chemical information.

## Chemical Properties and Identifiers

**Ethyl 3-methylpyridazine-4-carboxylate** is a heterocyclic building block with the following key identifiers:

- CAS Number: 98832-80-5[1][2][3][4]
- Molecular Formula: C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub>[1][2][3]
- Molecular Weight: 166.18 g/mol [2][3]
- Synonyms: 3-Methylpyridazin-4-carboxylic acid ethyl ester[1]

## Commercial Supplier Overview

The following table summarizes the offerings for **Ethyl 3-methylpyridazine-4-carboxylate** from various chemical suppliers. This information is crucial for procurement and experimental planning.

Supplier	Purity	Available Quantity	Additional Information
AKSci	95%	Not specified	Products are for research and development use only and are shipped from the San Francisco Bay Area, California, USA.[3]
BLD Pharm	Not specified	Not specified	Provides access to NMR, HPLC, LC-MS, and UPLC documentation.[4]
CP Lab Safety	min 97%	1 gram	Intended for professional manufacturing, research laboratories, and industrial or commercial usage only. Not for medical or consumer use.[2]
LookChem (via Aoен Chemical Technology Co.,LTD)	≥99%	Not specified	States the product is a pharmaceutical intermediate with moisture content ≤0.5% and impurity ≤0.3%. [1]

## Experimental Protocols

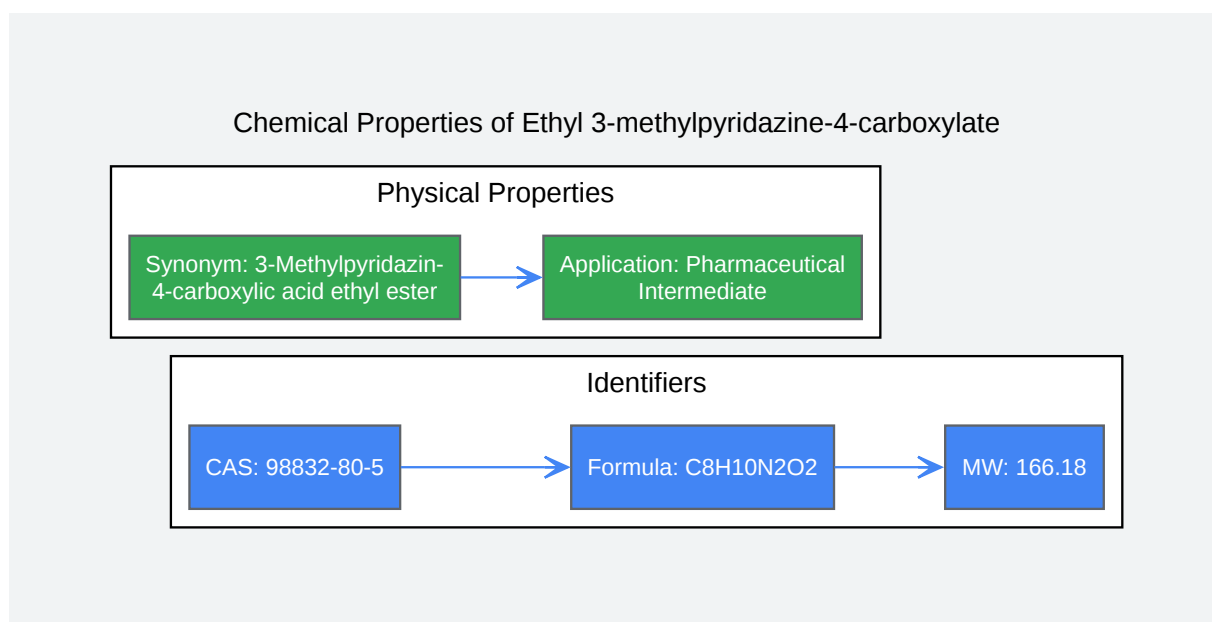
While specific experimental protocols for the direct use of **Ethyl 3-methylpyridazine-4-carboxylate** were not found in the immediate search, a general understanding of its application as a pharmaceutical intermediate suggests its use in synthetic organic chemistry.[1] The synthesis of related heterocyclic compounds often involves multi-step reactions. For instance,

the synthesis of a different carboxylate, ethyl 5-formyl-1-(pyridin-3-yl)-1H-1,2,3-triazole-4-carboxylate, involves a two-step scheme starting from 3-pyridyl azide and ethyl 4,4-diethoxy-3-oxobutanoate.[5] This process includes a cyclization reaction followed by hydrolysis.[5]

Researchers working with **Ethyl 3-methylpyridazine-4-carboxylate** would likely employ it as a reactant in similar multi-step synthetic pathways to construct more complex molecules.

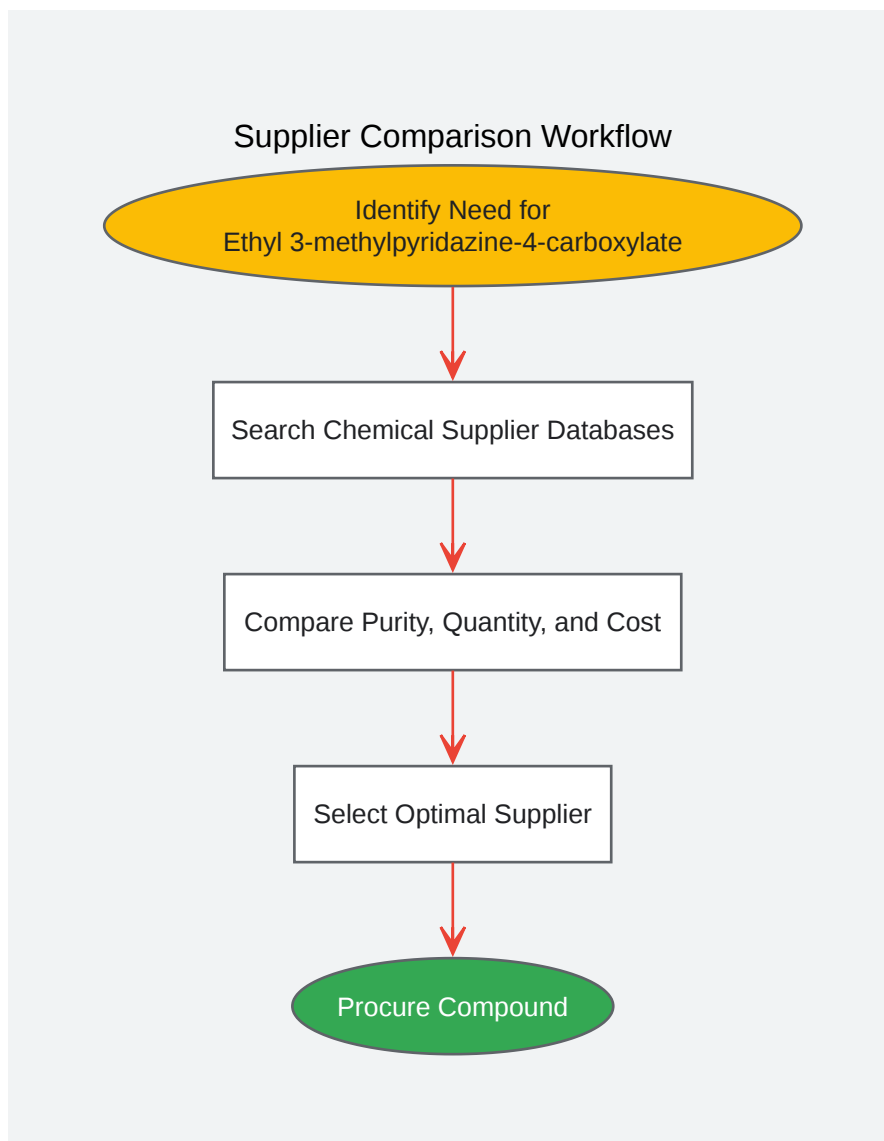
## Visualizing Chemical Information

To aid in the understanding of this compound and its procurement, the following diagrams visualize key aspects.



[Click to download full resolution via product page](#)

Caption: Key chemical identifiers and properties.



[Click to download full resolution via product page](#)

Caption: A typical workflow for procuring the chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ethyl 3-methylpyridazine-4-carboxylate, CasNo.98832-80-5 Chemical Technology Co.,LTD(expird) China (Mainland) [aoen.lookchem.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 98832-80-5 Ethyl 3-methylpyridazine-4-carboxylate AKSci 6927AC [aksci.com]
- 4. 98832-80-5|Ethyl 3-methylpyridazine-4-carboxylate|BLD Pharm [bldpharm.com]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Technical Guide to Ethyl 3-methylpyridazine-4-carboxylate for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282719#chemical-suppliers-of-ethyl-3-methylpyridazine-4-carboxylate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)